

In-Depth Technical Guide: 4-Ethylbenzenethiol (CAS: 4946-13-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethylbenzenethiolate

Cat. No.: B15497043

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, safety information, and potential applications of 4-Ethylbenzenethiol. The information is compiled from various scientific databases and supplier information.

Chemical Identity and Physical Properties

4-Ethylbenzenethiol, also known as 4-ethylthiophenol, is an organosulfur compound with the chemical formula $C_8H_{10}S$ ^[1]^[2]. It is characterized by a benzene ring substituted with an ethyl group and a thiol group at the para position.

Table 1: Physical and Chemical Properties of 4-Ethylbenzenethiol

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ S	[1] [2]
Molecular Weight	138.23 g/mol	[1]
Appearance	Colorless to slightly pale yellow liquid	N/A
Odor	Disagreeable, stench	[3]
Boiling Point	119-120 °C at 30 mmHg	N/A
Melting Point	-30 °C (estimate)	N/A
Density	1.02 g/cm ³	N/A
Vapor Pressure	0.262 mmHg at 25 °C	N/A
Refractive Index	1.563	N/A
pKa	6.84 ± 0.10 (Predicted)	N/A
Solubility	Soluble in organic solvents like alcohol and ether; insoluble in water.	[4]

Safety and Handling

4-Ethylbenzenethiol is classified as a hazardous substance and should be handled with appropriate personal protective equipment (PPE) in a well-ventilated area.

Table 2: GHS Hazard Information for 4-Ethylbenzenethiol

Hazard Statement	Code	Description
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed. [1]
Acute Toxicity, Dermal (Category 4)	H312	Harmful in contact with skin. [1]
Skin Corrosion/Irritation (Category 2)	H315	Causes skin irritation. [1]
Serious Eye Damage/Eye Irritation (Category 2A)	H319	Causes serious eye irritation. [1]
Acute Toxicity, Inhalation (Category 4)	H332	Harmful if inhaled. [1]
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335	May cause respiratory irritation. [1]

Precautionary Statements: P261, P280, P304+P340, P305+P351+P338, P405, P501a.

Spectral Data

Spectral data is crucial for the identification and characterization of 4-Ethylbenzenethiol.

Table 3: Key Spectral Information for 4-Ethylbenzenethiol

Spectroscopic Technique	Key Features	Source(s)
Mass Spectrometry (GC-MS)	Molecular Ion (M^+): m/z 138. Major fragments at m/z 123, 105.	[1]
Infrared Spectroscopy (FTIR)	Data available, typically performed on a neat sample using a capillary cell.	[1]
Raman Spectroscopy	Data available.	[1]

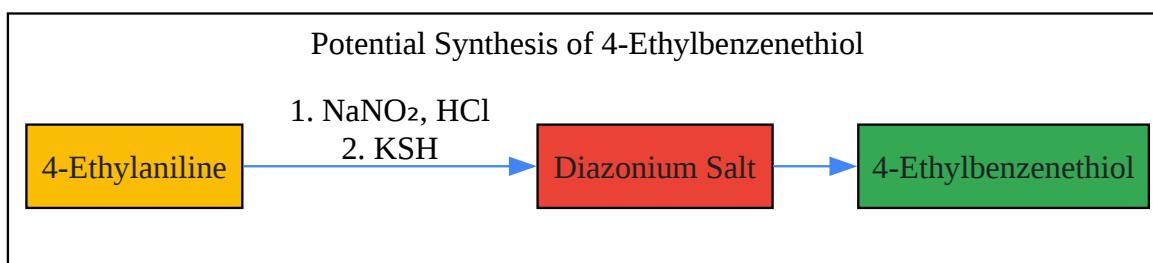
Chemical Reactivity and Synthesis

Reactivity

As a thiol, 4-Ethylbenzenethiol is expected to undergo reactions typical of this functional group. The thiol proton is weakly acidic, and the corresponding thiolate is a good nucleophile. Oxidation can lead to the formation of the corresponding disulfide.

Synthesis

A potential synthetic route to 4-Ethylbenzenethiol can be envisioned starting from 4-ethylaniline. This would likely involve a diazotization reaction followed by reaction with a sulfur-containing reagent.

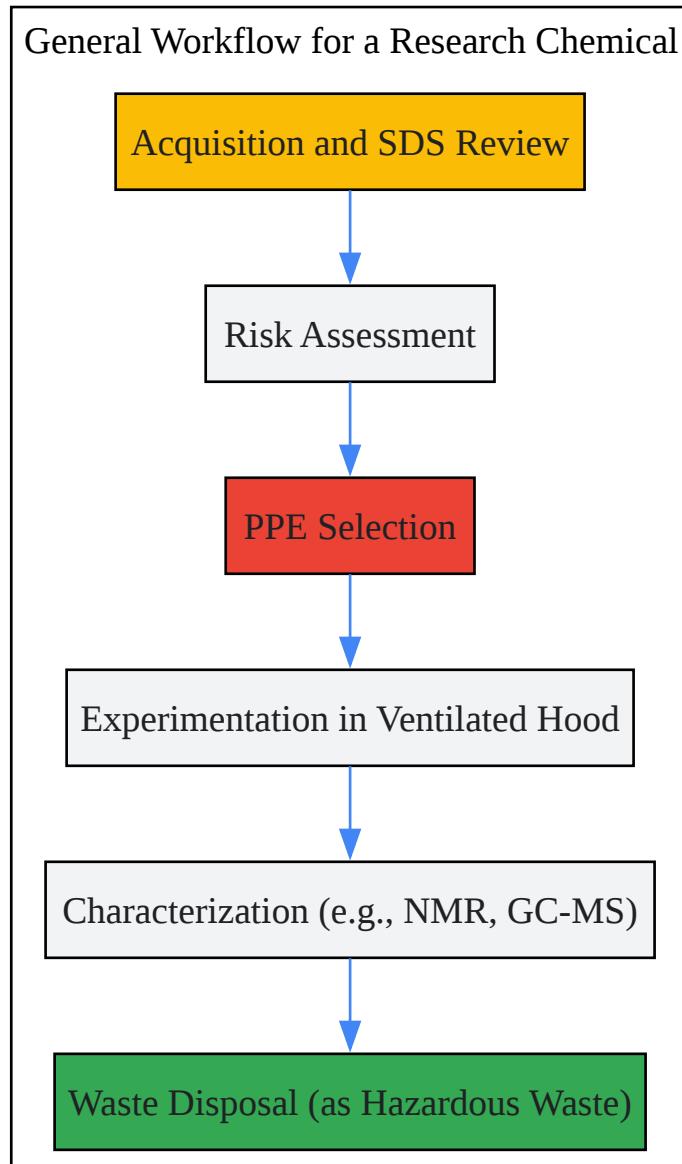


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Caption: Plausible synthetic pathway to 4-Ethylbenzenethiol.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and reactions of 4-Ethylbenzenethiol are not readily available in the public domain. Researchers should adapt general procedures for the synthesis of aromatic thiols, exercising due caution. A general workflow for handling and using a research chemical like 4-Ethylbenzenethiol is outlined below.



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Caption: General experimental workflow for 4-Ethylbenzenethiol.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information regarding the specific biological activity of 4-Ethylbenzenethiol or its involvement in any signaling pathways. While the parent compound, ethylbenzene, has undergone toxicological studies, this data cannot be directly extrapolated to 4-Ethylbenzenethiol^[5]. Thiol-containing compounds, in general, can have diverse biological

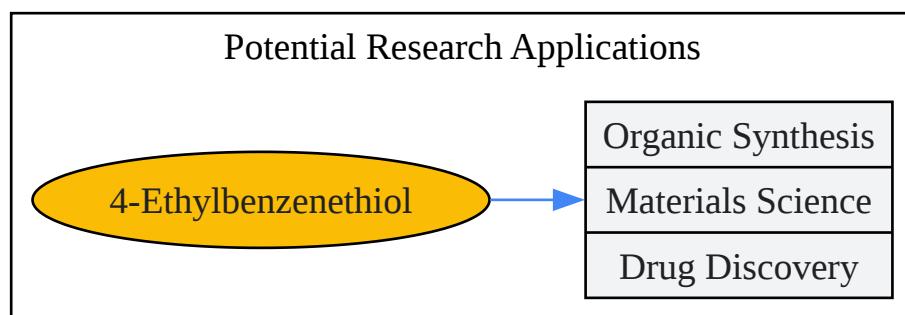
effects, including acting as antioxidants or interacting with metalloenzymes[6]. However, specific studies on this compound are lacking.

Due to the absence of data on biological interactions, a signaling pathway diagram cannot be provided at this time.

Applications in Research and Development

Given its chemical structure, 4-Ethylbenzenethiol could potentially be used in the following areas:

- **Organic Synthesis:** As a building block for the introduction of the 4-ethylphenylthio group into molecules.
- **Materials Science:** In the formation of self-assembled monolayers (SAMs) on metal surfaces, a common application for aromatic thiols.
- **Drug Discovery:** As a fragment for library synthesis in early-stage drug discovery, although no specific biological targets have been identified.



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Caption: Potential applications of 4-Ethylbenzenethiol.

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- To cite this document: BenchChem. [In-Depth Technical Guide: 4-Ethylbenzenethiol (CAS: 4946-13-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15497043#4-ethylbenzenethiolate-cas-number-4946-13-8-properties]

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